Fluorescent Red Mega 520 spectral properties

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Compound of Interest

Compound Name:	*Fluorescent Red Mega 520*
CAS No.:	*540528-09-4*
Cat. No.:	*B1255476*

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An In-Depth Technical Guide to **Fluorescent Red Mega 520**: Spectral Properties and Application Principles

Introduction

In the landscape of fluorescent probes, the pursuit of brighter, more stable, and spectrally unique dyes is a constant driver of innovation. **Fluorescent Red Mega 520**, also known by its alternative designation DY-520XL, emerges as a significant tool for researchers, particularly in the realm of multiplexed fluorescence imaging.[1] It belongs to a specialized class of "mega" Stokes shift fluorophores, engineered to address a common challenge in multi-color experiments: spectral crosstalk.[1] The defining characteristic of Mega 520 is the exceptionally large separation between its maximum excitation and emission wavelengths. This substantial shift allows for excitation with common, shorter-wavelength laser lines (such as the 488 nm line) while emitting in the far-red portion of the spectrum, a feature that dramatically minimizes self-quenching and simplifies the design of complex imaging panels.[1][2]

This guide provides a comprehensive technical overview of **Fluorescent Red Mega 520**, delving into its core chemical and spectral properties, photophysical characteristics, and field-proven methodologies for its application in labeling and imaging.

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Core Molecular and Chemical Profile

Fluorescent Red Mega 520 is an iminium betaine compound.[1] Its molecular architecture is the source of its unique optical properties. The structure consists of a coumarin-based chromophore linked to a pyridinium moiety.[1] This arrangement creates an intramolecular "push-pull" electronic system, where a diethylamino group on the coumarin ring acts as an electron donor and the pyridinium-3-sulfonate component serves as an electron acceptor.[1] This electronic configuration is directly responsible for the dye's signature large Stokes shift.

For practical laboratory use, Mega 520 is commonly supplied as an N-hydroxysuccinimidyl (NHS) ester derivative. This amine-reactive form is designed for the covalent conjugation to primary amino groups found on proteins and other biomolecules, enabling the creation of specific, fluorescently-tagged probes.[3][4]

Table 1: Fundamental Chemical Properties of **Fluorescent Red Mega 520**

Property	Value (Free Dye)	Value (NHS Ester)	Reference(s)
CAS Number	540528-09-4	Not specified; refers to parent dye	[1][5]
Molecular Formula	$C_{26}H_{30}N_2O_7S$	$C_{30}H_{33}N_3O_9S$	[1][2][3][5]
Molecular Weight	514.6 g/mol	611.66 g/mol	[1][2][3][5]
Chemical Class	Iminium betaine, Coumarin derivative	Amine-reactive Iminium betaine	[1]

Spectroscopic & Photophysical Characteristics

The utility of any fluorophore is defined by its interaction with light. Mega 520's properties make it a highly specialized tool for circumventing common limitations of traditional dyes.

The Defining "Mega" Stokes Shift

The Stokes shift—the difference in nanometers between the maximum excitation and maximum emission wavelengths—is arguably the most important feature of Mega 520. While

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most common fluorophores have Stokes shifts in the range of 20-40 nm, Mega 520 exhibits a shift of over 100 nm.[2] This large separation is highly advantageous:

- Reduced Crosstalk: It allows for the use of excitation filters that completely block the emission signal, leading to higher signal-to-noise ratios.
- Minimized Self-Quenching: At high labeling densities, the emission spectrum of a fluorophore can overlap with its own excitation spectrum, leading to a reduction in fluorescence intensity (self-quenching). The large Stokes shift of Mega 520 effectively prevents this phenomenon.



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Caption: The large Stokes shift of Mega 520.

Table 2: Core Spectral Properties of **Fluorescent Red Mega 520**

Parameter	Value	Conditions	Reference(s)
Absorption Max (λex)	~520 nm	H_2O	[2]
~556 nm	0.1 M Phosphate Buffer (pH 7.0)	[1][2]	
Emission Max (λem)	~664 nm	H_2O	[2]
~667 nm	0.1 M Phosphate Buffer (pH 7.0)	[2]	
Molar Extinction Coeff. (ε)	90,000 $cm^{-1}M^{-1}$	Not specified	[2]
Stokes Shift	~111 nm	0.1 M Phosphate Buffer (pH 7.0)	[2]

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Brightness: Extinction Coefficient and Quantum Yield

The intrinsic brightness of a fluorophore is a product of its molar extinction coefficient (a measure of its ability to absorb photons) and its fluorescence quantum yield (the efficiency of converting absorbed photons into emitted photons).[6] Mega 520 possesses a high extinction coefficient of 90,000 $cm^{-1}M^{-1}$, indicating excellent light-harvesting capability.[2]

While the specific quantum yield (QY) for Mega 520 is not widely published, it is a critical parameter that is influenced by the local chemical environment and the degree of labeling on a target molecule.[7] It is a known principle that excessive labeling of a protein with a fluorophore can lead to a decrease in the overall quantum yield of the conjugate.[2] Therefore, optimizing the dye-to-protein ratio during conjugation is crucial for achieving maximum brightness.

Environmental Sensitivity: Solvent and pH Effects

As shown in Table 2, the spectral characteristics of Mega 520 exhibit a clear dependence on its environment. The significant red-shift in both absorption and emission maxima when moving from an aqueous environment to a phosphate buffer suggests a sensitivity to solvent polarity and/or pH.[1] This property can be exploited in advanced applications where the dye may serve as a reporter of local environmental changes, though it also necessitates careful buffer selection to ensure spectral consistency in standard labeling experiments.

Photostability

Photostability, or the resistance of a dye to photochemical degradation upon exposure to excitation light, is a critical parameter for applications requiring prolonged or intense illumination, such as time-lapse live-cell imaging or super-resolution microscopy.[8] While a specific photobleaching quantum yield for Mega 520 is not publicly available, its coumarin-based structure suggests moderate to good photostability. For rigorous quantitative imaging, it is best practice to characterize the photostability under specific experimental conditions.

Protocol 1: General Methodology for Assessing Photostability

- Sample Preparation: Prepare a solution of the Mega 520-labeled biomolecule (e.g., an antibody) at a working concentration in your imaging buffer. Mount the sample on a microscope slide.

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- Image Acquisition: Locate a region of interest using a fluorescence microscope.
- Time-Lapse Imaging: Acquire a time-lapse series of images, exposing the sample to continuous, constant illumination from the excitation source (e.g., 488 nm laser). Keep all acquisition parameters (laser power, exposure time, gain) constant throughout the experiment.
- Data Analysis: Measure the mean fluorescence intensity of the region of interest in each frame of the time-lapse series.
- Bleaching Curve Generation: Plot the normalized fluorescence intensity as a function of time. The rate of decay provides a measure of the dye's photostability under those specific conditions. A slower decay indicates higher photostability.

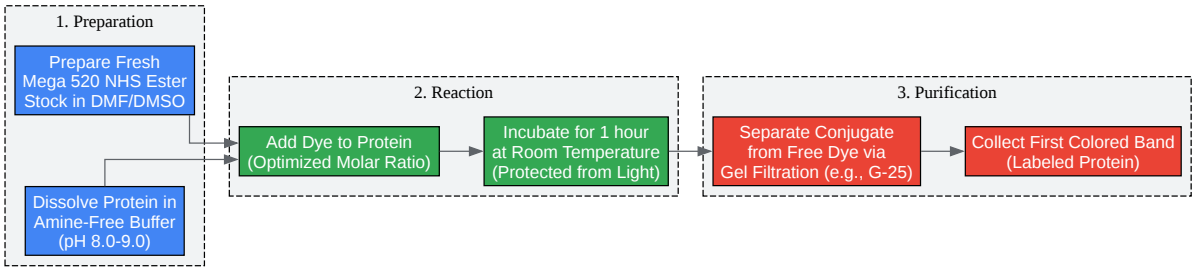
Methodologies and Practical Applications

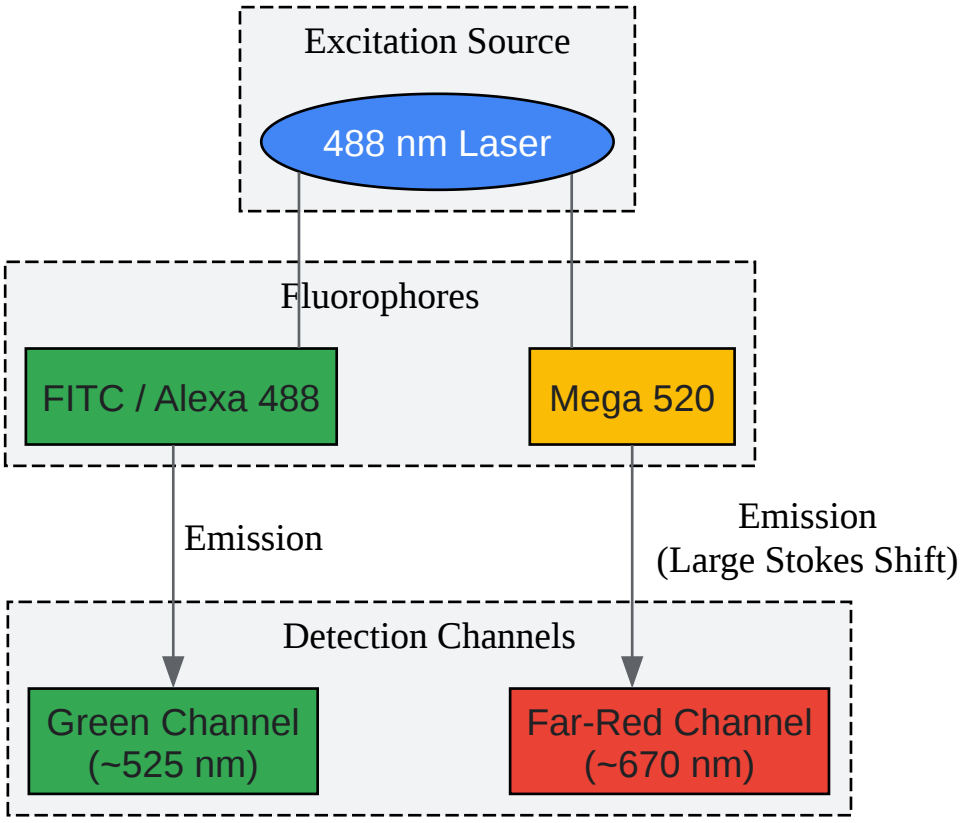
The most common application of Mega 520 is the creation of fluorescent bioconjugates via its NHS ester derivative.

Covalent Labeling of Biomolecules with Mega 520 NHS Ester

NHS esters are highly efficient reagents for labeling primary amines ($-NH_2$) on biomolecules, forming a stable amide bond.[4][9] The following protocol provides a robust workflow for labeling proteins, such as antibodies.

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Caption: Multiplexing with a single laser line.

Conclusion

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Fluorescent Red Mega 520 stands out as a powerful tool for researchers navigating the complexities of multi-color fluorescence detection. Its defining feature—an exceptionally large Stokes shift—provides a direct solution to the persistent problem of spectral crosstalk, enabling cleaner data and simplified experimental design. With a high extinction coefficient and versatile amine-reactive chemistry, it is well-suited for a variety of applications, from fluorescence microscopy to flow cytometry. By understanding its unique spectral properties and following optimized labeling protocols, researchers can effectively leverage Mega 520 to achieve robust and high-fidelity detection of their targets of interest.

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